



Application Notes and Protocols for the Spectrophotometric Determination of Dimethoate Residues

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Compound of Interest		
Compound Name:	Dimex	
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Introduction

Dimethoate is a widely used organophosphorus insecticide and acaricide. Its extensive use in agriculture necessitates the development of simple, rapid, and cost-effective analytical methods for monitoring its residues in environmental and biological samples. Spectrophotometry offers a viable alternative to chromatographic techniques, providing sufficient sensitivity and selectivity for many applications.

This document provides detailed protocols for two distinct spectrophotometric methods for the determination of dimethoate residues:

- Method A: Ion-Pair Complex Formation using Azure-B. This method is based on the alkaline hydrolysis of dimethoate to form sodium dimethyl dithiophosphate (Na-DMDTP). The resulting Na-DMDTP forms a stable, blue-colored ion-pair complex with the cationic dye Azure-B, which is then extracted into chloroform for measurement.
- Method B: Palladium Chloride Complexation. This method relies on the reaction between the sulfur atom in the dimethoate molecule and palladium(II) ions to form a stable, yellowcolored palladium sulfide complex, which can be quantified directly.

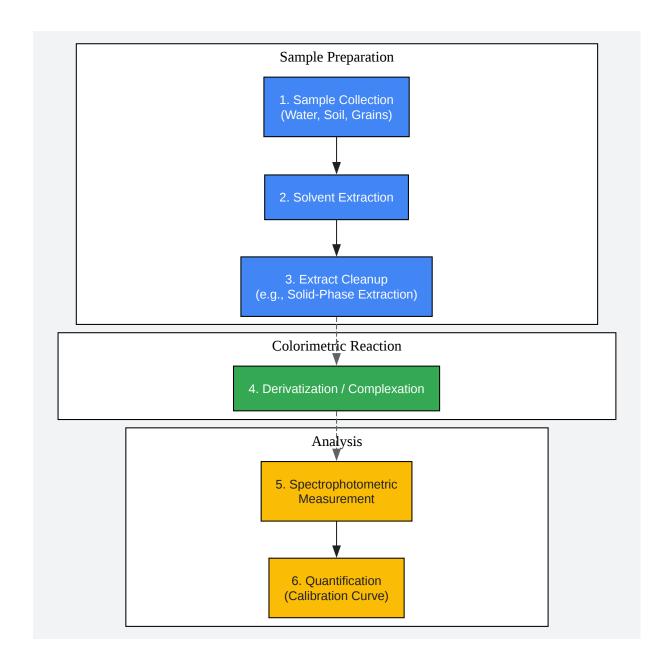
These methods are suitable for researchers in environmental science, food safety, and toxicology.



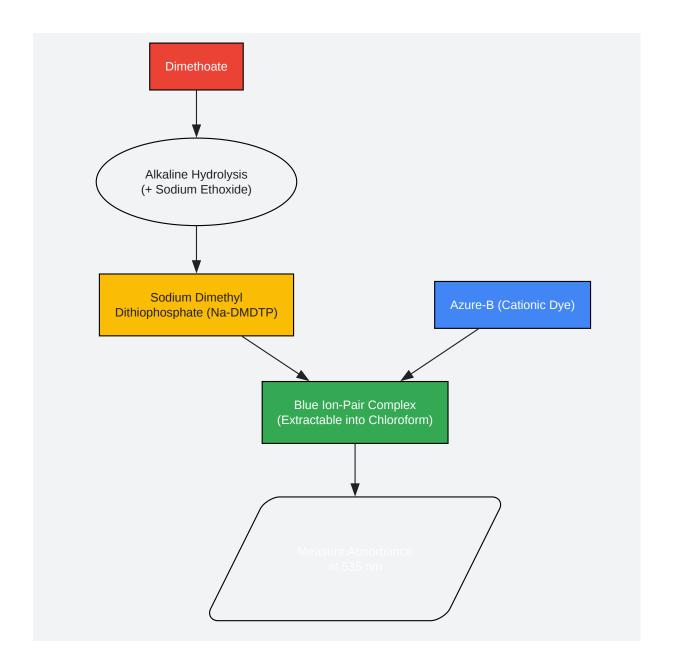
General Experimental Workflow

The overall workflow for the spectrophotometric analysis of dimethoate residues in environmental samples is outlined below.









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